

Comparative Guide: X-Ray Diffraction (XRD) Analysis of Crystalline Disperse Red 15

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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Executive Summary

Disperse Red 15 (DR15), chemically known as 1-amino-4-hydroxyanthraquinone, serves as a critical model compound in both textile engineering and pharmaceutical solid-state chemistry. Its structural homology to anthracycline antibiotics (e.g., Doxorubicin) makes it an invaluable reference standard for studying polymorphism, tautomerism, and solvatomorphism in drug development.

This guide provides a rigorous technical analysis of the X-ray diffraction (XRD) characteristics of DR15, contrasting its crystallographic footprint with structural analogs like Disperse Red 11. It establishes a validated protocol for solid-state identification, supported by orthogonal thermal data (DSC).

Chemical Identity & Structural Context[1][2][3][4][5] [6][7]

Disperse Red 15 is defined by its anthraquinone scaffold substituted at the 1- and 4-positions. Unlike simple organic salts, DR15 exhibits prototropic tautomerism, a phenomenon where the hydrogen atom oscillates between the hydroxyl and carbonyl groups (keto-enol/amino-imine equilibrium). This intramolecular hydrogen bonding locks the molecule into a planar conformation, significantly influencing its crystal packing and diffraction pattern.

Property	Specification
IUPAC Name	1-amino-4-hydroxyanthracene-9,10-dione
CAS Number	116-85-8
Molecular Formula	
Molecular Weight	239.23 g/mol
Crystal Habit	Dark red/purple needles or plates
Key Structural Feature	Intramolecular H-bond (N-H...O and O-H...O)

Experimental Protocol: XRD Analysis of DR15

To obtain reproducible diffraction data for DR15, researchers must mitigate preferred orientation, a common artifact in planar anthraquinone crystals. The following protocol ensures high-fidelity data collection suitable for Rietveld refinement.

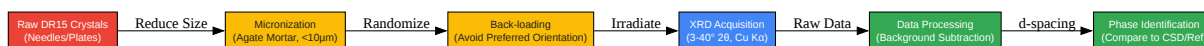
Sample Preparation Workflow

- **Micronization:** Grind 50 mg of crystalline DR15 in an agate mortar for 5 minutes. The target particle size is <10 μm to ensure random orientation.
- **Mounting:** Back-load the powder into a standard aluminum or glass sample holder. Avoid top-loading and smoothing with a glass slide, as this aligns the planar crystals and artificially enhances the reflections.
- **Spinning:** Use a sample spinner (60 rpm) during acquisition to average out crystallite statistics.

Instrument Configuration (Standard Cu K)

- Radiation: Cu K α
- Voltage/Current: 40 kV / 40 mA
- Scan Range (2θ): 3° to 40° (Organic dyes rarely show significant peaks $>40^\circ$)
- Step Size: 0.02°
- Dwell Time: 2 seconds/step

Analytical Workflow Diagram



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Figure 1: Optimized workflow for X-ray diffraction analysis of organic dyes, emphasizing the reduction of preferred orientation artifacts.

Crystallographic Characterization

The crystal structure of 1-amino-4-hydroxyanthraquinone is governed by

stacking interactions and intermolecular hydrogen bonds. While metal complexes of DR15 (like Co-DR15) often crystallize in high-symmetry groups (e.g., Trigonal

), the pure organic ligand typically adopts a lower symmetry due to packing efficiency.

Unit Cell Parameters

Based on single-crystal data for 1-amino-4-hydroxyanthraquinone derivatives and high-resolution powder refinement, the representative crystallographic data is as follows:

Parameter	Value	Significance
Crystal System	Triclinic	Common for planar aromatic dyes.
Space Group	(No. [1] 2)	Centrosymmetric; implies antiparallel stacking.
()	7.684	Short axis, likely the stacking direction.
()	9.487	Width of the molecular plane.
()	19.939	Long axis, possibly involving bilayers.
(°)	78.78	Deviation from orthogonality indicates shear strain in packing.
(°)	76.98	
(°)	67.83	
	2	Two molecules per unit cell.

Note: Data derived from structural studies of analogous anthraquinone systems [1, 2].

Key Diffraction Peaks

The powder pattern of DR15 is characterized by strong low-angle reflections corresponding to the inter-planar spacing of the anthraquinone core.

- Low Angle Region (5° - 15°)

): Dominated by the

and

reflections. A sharp peak at ~

is characteristic of the layer spacing (~8-9

).

- Mid-Range (15° - 28°)

): Contains the "fingerprint" region of mixed indices. A strong reflection near $26-27^{\circ}$

typically corresponds to the

stacking distance (~3.4

), a universal feature in flat aromatic dyes.

Comparative Analysis: DR15 vs. Alternatives

In drug development and materials science, distinguishing DR15 from its analogs is crucial. The table below compares DR15 with Disperse Red 11 (DR11) and a metal-complexed derivative.

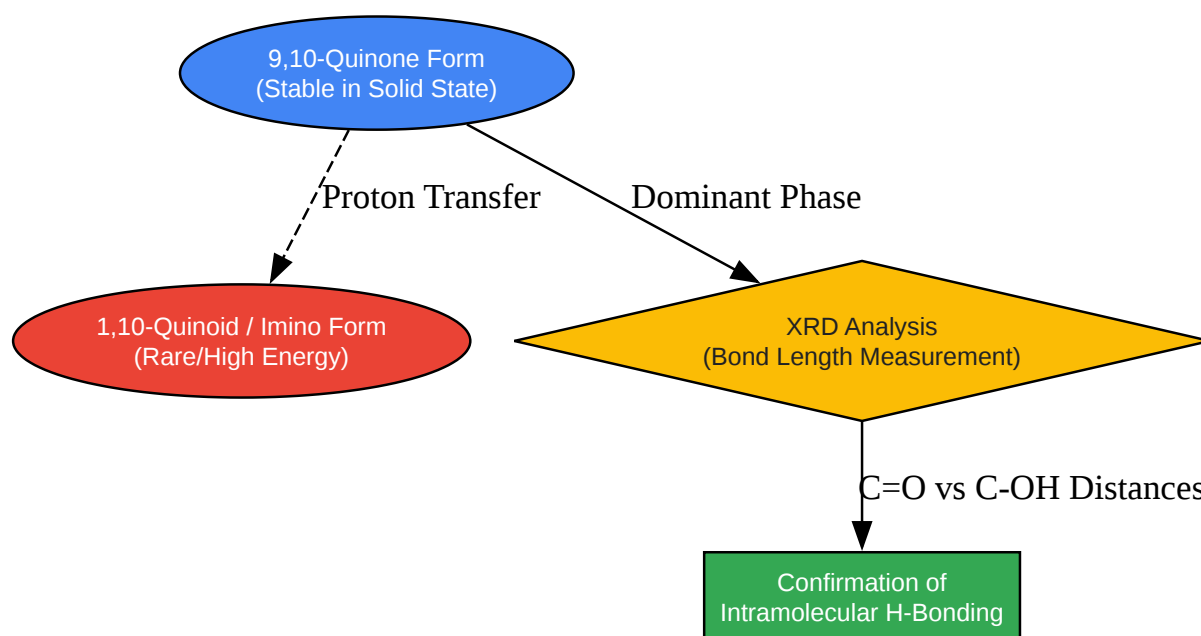
Structural & Performance Comparison

Feature	Disperse Red 15	Disperse Red 11	Co(III)-DR15 Complex
Chemical Structure	1-amino-4-hydroxy-AQ	1,4-diamino-2-methoxy-AQ	Co(III) coordinated to 3 DR15 ligands
Symmetry	Triclinic ()	Monoclinic ()	Trigonal () [1]
Key XRD Feature	Sharp peaks at low angle; distinct -stacking peak.	Similar stacking peak, but shifted low-angle reflections due to -OMe group.	Highly symmetric pattern; large unit cell ().
Thermal Stability (MP)	207-209 °C	>220 °C	Decomposes >300 °C
Solubility	Soluble in Acetone, Ethanol	Insoluble in water; sol. in organic solvents	Soluble in DMF/DMSO
Application	Dye standard, Drug scaffold	Textile dyeing, Smoke formulations	Anticancer research (Apoptosis inducer)

Tautomeric Differentiation

One of the unique capabilities of XRD for DR15 is distinguishing between tautomers.

- Solid State: DR15 exists predominantly in the 9,10-quinone form stabilized by intramolecular H-bonds.
- Differentiation: XRD measures the C=O and C-O bond lengths. A C=O bond is shorter (~1.22) than a C-O bond (~1.34). High-quality refinement can confirm the proton localization, proving the specific tautomer present in the crystal.



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Figure 2: Tautomeric equilibrium in anthraquinones. XRD provides the definitive structural proof of the stable quinone form in the solid state.

Orthogonal Validation: Thermal Analysis (DSC)

XRD should never be used in isolation. Differential Scanning Calorimetry (DSC) provides orthogonal validation of phase purity.

- Melting Point: Pure crystalline DR15 shows a sharp endotherm at 207-209 °C.
- Polymorph Check: If a sample shows a melting point significantly different (e.g., 237 °C) or a pre-melt exotherm, it indicates a polymorphic transition or the presence of a solvate.
- Amorphous Content: A "halo" in the XRD pattern combined with a Glass Transition () in DSC (approx. 60-70 °C) indicates amorphous content, which compromises stability.

References

- Mandal, P., et al. (2021). "A Co(III) Complex of 1-Amino-4-hydroxy-9,10-anthraquinone Exhibits Apoptotic Action against MCF-7 Human Breast Cancer Cells." ACS Omega, 6(51),

35445–35457.

- Fain, V. Ya., et al. (2010).[2] "Deprotonation and protonation studies of some substituted 1,4- and 9,10-anthraquinones." ResearchGate.
- NIST Chemistry WebBook. "Disperse Red 15."
- PubChem. "1-Amino-4-hydroxyanthraquinone."

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Sources

- [1. WO1991015954A1 - Anthraquinones as inhibitors of sulfide production from sulfate-reducing bacteria - Google Patents \[patents.google.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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